

Analytical methods for "N-Phenyl-3-piperidinecarboxamide hydrochloride" characterization

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Compound of Interest

Compound Name: *N-Phenyl-3-piperidinecarboxamide hydrochloride*
CAS No.: 521969-45-9
Cat. No.: B3021630

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Application Note: Characterization and Analytical Protocols for **N-Phenyl-3-piperidinecarboxamide Hydrochloride**

Abstract

This guide details the analytical framework for **N-Phenyl-3-piperidinecarboxamide hydrochloride**, a pharmacologically relevant scaffold sharing structural homology with local anesthetics (e.g., mepivacaine) and PARP inhibitors.[1][2][3] Unlike its achiral 4-isomer, the 3-isomer possesses a stereocenter at the C3 position of the piperidine ring, necessitating rigorous enantiomeric separation.[4][1] This protocol integrates high-field NMR, LC-MS/MS, and chiral HPLC methodologies to establish identity, assay potency, and enantiomeric purity.[1]

Introduction & Chemical Context

N-Phenyl-3-piperidinecarboxamide hydrochloride (C

H

N

O[2][3] · HCl) is a secondary amine salt.[1][3] Its free base contains a piperidine ring substituted at the 3-position with an N-phenyl amide group.[2]

- Molecular Weight: 240.73 g/mol (Salt); 204.27 g/mol (Free Base).[1]
- Critical Quality Attributes (CQAs):
 - Chirality: The C3 stereocenter creates (R) and (S) enantiomers.[1][3] Biological activity often resides in a single enantiomer.[1][2]
 - Salt Stoichiometry: Confirmation of the mono-hydrochloride form.
 - Polymorphism: Solid-state form stability.[1][2][3]

Structural Identification (The "Fingerprint")[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: Definitive structural confirmation.
- Solvent: DMSO-d

is preferred over CDCl

due to the low solubility of the hydrochloride salt in non-polar solvents.[2]

- Key Diagnostic Signals (

H NMR, 400 MHz):

- Amide Proton: A singlet/broad signal

10.0–10.5 ppm (exchangeable with D

O).[1][3]

- Ammonium Protons: Broad singlets

9.0–9.5 ppm (due to HCl salt).^{[1][3]}

- Aromatic Ring: Multiplets

7.0–7.6 ppm (5H, phenyl group).^{[4][1][3]}

- Chiral Center (H3): A complex multiplet

2.8–3.1 ppm.^{[1][3]}

- Piperidine Ring: Distinct splitting patterns for C2, C4, C5, and C6 protons due to the fixed chair conformation and C3-substitution.^[1]

Infrared Spectroscopy (FTIR)

- Method: ATR (Attenuated Total Reflectance) on solid powder.^{[1][3]}

- Diagnostic Bands:

- Amide I (C=O stretch): ~1650–1690 cm

.^{[2][3]}

- Amide II (N-H bend): ~1540 cm

.^{[2][3]}

- Amine Salt (NH

stretch): Broad band 2400–3000 cm

(distinctive "ammonium envelope").

Purity and Impurity Profiling (Achiral HPLC)

Challenge: Basic amines (piperidines) interact with residual silanols on silica columns, causing severe peak tailing.^{[4][1]} Solution: Use of a "charged surface" column or low pH mobile phase with ion-pairing effects.^{[1][2][3]}

Protocol A: Reverse-Phase UPLC/HPLC (Purity Assay)

- Column: Waters XSelect CSH C18 (Charged Surface Hybrid), 3.5 μ m, 4.6 x 100 mm.[\[4\]](#)[\[1\]](#)
 - Why: The CSH particle carries a weak positive charge, repelling the protonated piperidine amine and preventing silanol interaction (tailing).[\[1\]](#)
- Mobile Phase A: 0.1% Trifluoroacetic Acid (TFA) in Water (pH ~2.0).[\[1\]](#)[\[3\]](#)
 - Why: Low pH ensures the piperidine nitrogen is fully protonated (pK ~11), keeping it in a single ionization state.[\[4\]](#)[\[1\]](#)
- Mobile Phase B: Acetonitrile.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Gradient:

Time (min)	%A	%B
0.0	95	5
10.0	40	60
12.0	5	95

| 15.0 | 95 | 5 |[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[2\]](#)
- Detection: UV at 240 nm (optimal for benzamide chromophore).[\[1\]](#)
- Sample Prep: Dissolve 1 mg/mL in 50:50 Water:MeCN.

Stereochemical Analysis (Chiral HPLC)

Challenge: The 3-position enantiomers (R/S) are physically identical in an achiral environment.
Solution: Amylose-based polysaccharide stationary phases.[\[2\]](#)[\[3\]](#)

Protocol B: Normal-Phase Chiral Separation

- Column: Daicel Chiralpak AD-H (Amylose tris(3,5-dimethylphenylcarbamate)), 5 μ m, 4.6 x 250 mm.[1][3]
- Mobile Phase: n-Hexane : Isopropanol : Diethylamine (DEA) (90 : 10 : 0.1 v/v/v).[2][3]
 - Why DEA? The basic additive is mandatory.[2][3] It suppresses the ionization of the piperidine amine, keeping it as a free base to interact with the chiral selector. Without DEA, the peak will not elute or will streak indefinitely.[4][1]
- Flow Rate: 1.0 mL/min.[1][2]
- Temperature: 25°C.
- Expected Result: Baseline resolution ($R_s > 2.0$) of (R) and (S) enantiomers.[1][3]

Solid-State & Salt Characterization

Protocol C: Chloride Content (Potentiometric Titration)

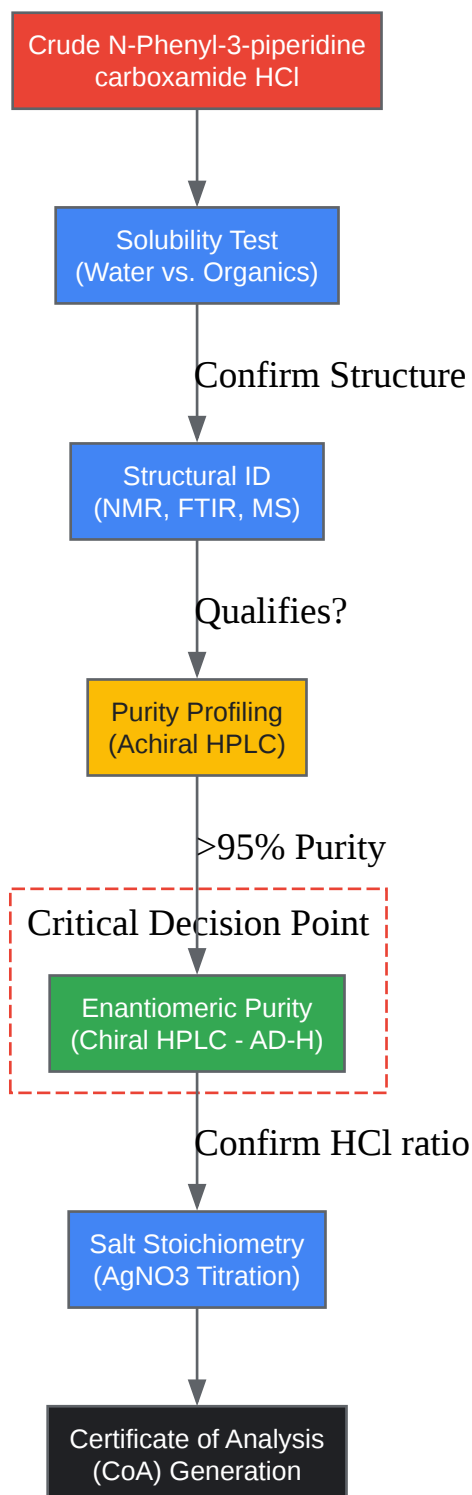
To verify the stoichiometry (Mono-HCl vs. Di-HCl or free base).

- Dissolve: 50 mg of sample in 50 mL deionized water.
- Acidify: Add 1 mL 5% HNO₃.
- Titrant: 0.01 N Silver Nitrate (AgNO₃).[1][2][3]
- Endpoint Detection: Potentiometric using a Silver/Sulfide ion-selective electrode.
- Calculation:
[1][3] Theoretical Cl for Mono-HCl is ~14.7%.[2]

Workflow Visualization

Figure 1: Analytical Characterization Logic

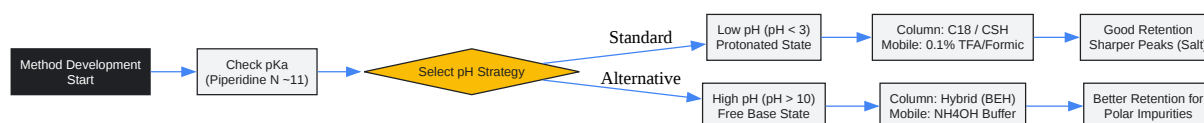
This diagram outlines the decision-making process for characterizing the synthesis output.



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Caption: Step-wise analytical workflow ensuring identity, chemical purity, and stereochemical integrity before release.

Figure 2: HPLC Method Development Decision Tree



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Caption: Strategic selection of HPLC conditions based on the basicity of the piperidine nitrogen.

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